

Application Notes and Protocols for the Analysis of OL-92 Sediment Composition

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Compound of Interest

Compound Name: OL-92

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These application notes provide a comprehensive overview of the methodologies employed in the analysis of the **OL-92** sediment core from Owens Lake, California. The protocols detailed below are based on established methods cited in the analyses of this significant paleoclimatic record.

Introduction

The **OL-92** sediment core, retrieved from the now-dry bed of Owens Lake, offers a continuous, high-resolution archive of climatic and environmental changes in the eastern Sierra Nevada over the past approximately 800,000 years. Analysis of its physical, chemical, and biological components provides invaluable data for understanding long-term climate cycles and their regional impacts. This document outlines the key analytical methods for characterizing the composition of **OL-92** sediments, presenting data in a structured format and providing detailed experimental protocols.

Data Presentation

Granulometric Composition

The sediment composition of the **OL-92** core varies significantly with depth, reflecting changes in depositional environments. The core is primarily composed of lacustrine clay, silt, and fine sand, with some intervals containing up to 40% calcium carbonate (CaCO_3) by weight.^[1] A

notable shift in sedimentation style occurs at approximately 195 meters, transitioning from finer silts and clays in the upper section to coarser silts and fine sands in the lower part of the core.

Depth Interval (m)	Predominant Sediment Type	Mean Grain Size (µm)	Clay Content (wt %)	Sand and Gravel (%)
0 - 195	Interbedded fine silts and clays	5 - 15	<10 to nearly 80	Low
195 - 323	Interbedded silts and fine sands	10 - 100	Variable	Higher

Table 1: Summary of grain size variations with depth in the **OL-92** core. Data is generalized from published reports.

Geochemical Composition

Geochemical analysis of the **OL-92** core has been performed using X-ray fluorescence (XRF) and other methods to determine the concentrations of major and minor elements. This data provides insights into the provenance of the sediments and the chemical conditions of the paleolake.

Oxide/Element	Analytical Method	Purpose
Major Oxides		
SiO ₂ , Al ₂ O ₃ , Fe ₂ O ₃ , MgO, CaO, Na ₂ O, K ₂ O, TiO ₂ , P ₂ O ₅ , MnO	X-ray Fluorescence (XRF)	Characterization of bulk sediment mineralogy and provenance.
Minor Elements		
B, Ba, Co, Cr, Cu, Ga, Mo, Ni, Pb, Sc, V, Y, Zr	Optical Emission Spectroscopy	Tracing sediment sources and understanding redox conditions.
Carbonates		
Inorganic Carbon (CaCO ₃)	Coulometry / Gasometry	Indicator of lake productivity and water chemistry.
Organic Carbon (TOC)	Combustion / NDIR	Proxy for biological productivity and organic matter preservation.

Table 2: Overview of geochemical analyses performed on **OL-92** sediments.

Experimental Protocols

Grain Size Analysis

Objective: To determine the particle size distribution of the sediment samples.

Methodology:

- Sample Preparation:
 - A known weight (e.g., 10-20 g) of the sediment sample is taken.
 - Organic matter is removed by treating the sample with 30% hydrogen peroxide (H₂O₂).
 - Carbonates are dissolved using a buffered acetic acid solution (e.g., sodium acetate/acetic acid buffer at pH 5).

- The sample is then disaggregated using a chemical dispersant (e.g., sodium hexametaphosphate) and mechanical agitation (e.g., ultrasonic bath).
- Fraction Separation:
 - The sand fraction ($>63\ \mu\text{m}$) is separated by wet sieving.
 - The silt and clay fractions ($<63\ \mu\text{m}$) are analyzed using a particle size analyzer based on laser diffraction or settling velocity (e.g., Sedigraph or Pipette method).
- Data Analysis:
 - The weight or volume percentage of each size fraction (sand, silt, clay) is calculated.
 - Statistical parameters such as mean grain size, sorting, and skewness are determined using appropriate software.

X-Ray Diffraction (XRD) for Clay Mineralogy

Objective: To identify the types and relative abundance of clay minerals in the sediment.

Methodology:

- Sample Preparation (Oriented Mounts):
 - The $<2\ \mu\text{m}$ clay fraction is isolated by centrifugation or gravity settling.
 - A suspension of the clay fraction is deposited onto a glass slide or ceramic tile and allowed to air-dry to create an oriented mount.
- XRD Analysis:
 - The air-dried sample is analyzed using an X-ray diffractometer over a specific 2θ range (e.g., $2\text{--}40^\circ\ 2\theta$).
 - The sample is then treated with ethylene glycol and heated to specific temperatures (e.g., 375°C and 550°C) with subsequent XRD analysis after each treatment to identify expandable and heat-sensitive clay minerals.

- Data Interpretation:
 - The resulting diffractograms are analyzed to identify the characteristic basal reflections (d-spacings) of different clay minerals (e.g., smectite, illite, kaolinite, chlorite).
 - Semi-quantitative estimates of the relative abundance of each clay mineral are made based on the integrated peak areas.

Total Organic Carbon (TOC) Analysis

Objective: To quantify the amount of organic carbon in the sediment.

Methodology:

- Sample Preparation:
 - The sediment sample is dried and ground to a fine powder.
 - Inorganic carbonates are removed by acid digestion with a non-oxidizing acid (e.g., hydrochloric acid) until effervescence ceases. The sample is then dried.
- Combustion and Detection:
 - A weighed amount of the acid-treated sample is combusted at high temperature (e.g., >900°C) in an oxygen-rich atmosphere.
 - The organic carbon is converted to carbon dioxide (CO₂), which is then measured using a non-dispersive infrared (NDIR) detector.
- Calculation:
 - The amount of CO₂ detected is used to calculate the percentage of total organic carbon in the original sample.

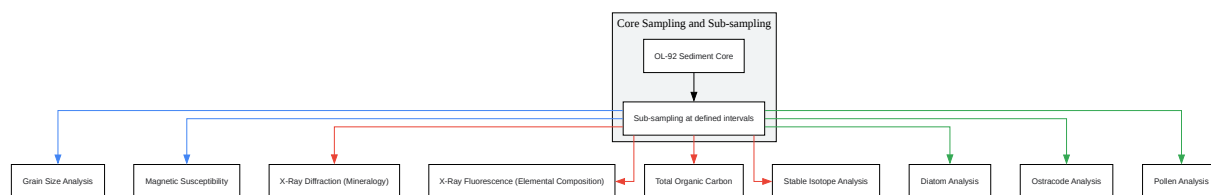
Micropaleontological Analysis (Diatoms and Ostracodes)

Objective: To identify and quantify microfossil assemblages to reconstruct past environmental conditions.

Methodology:

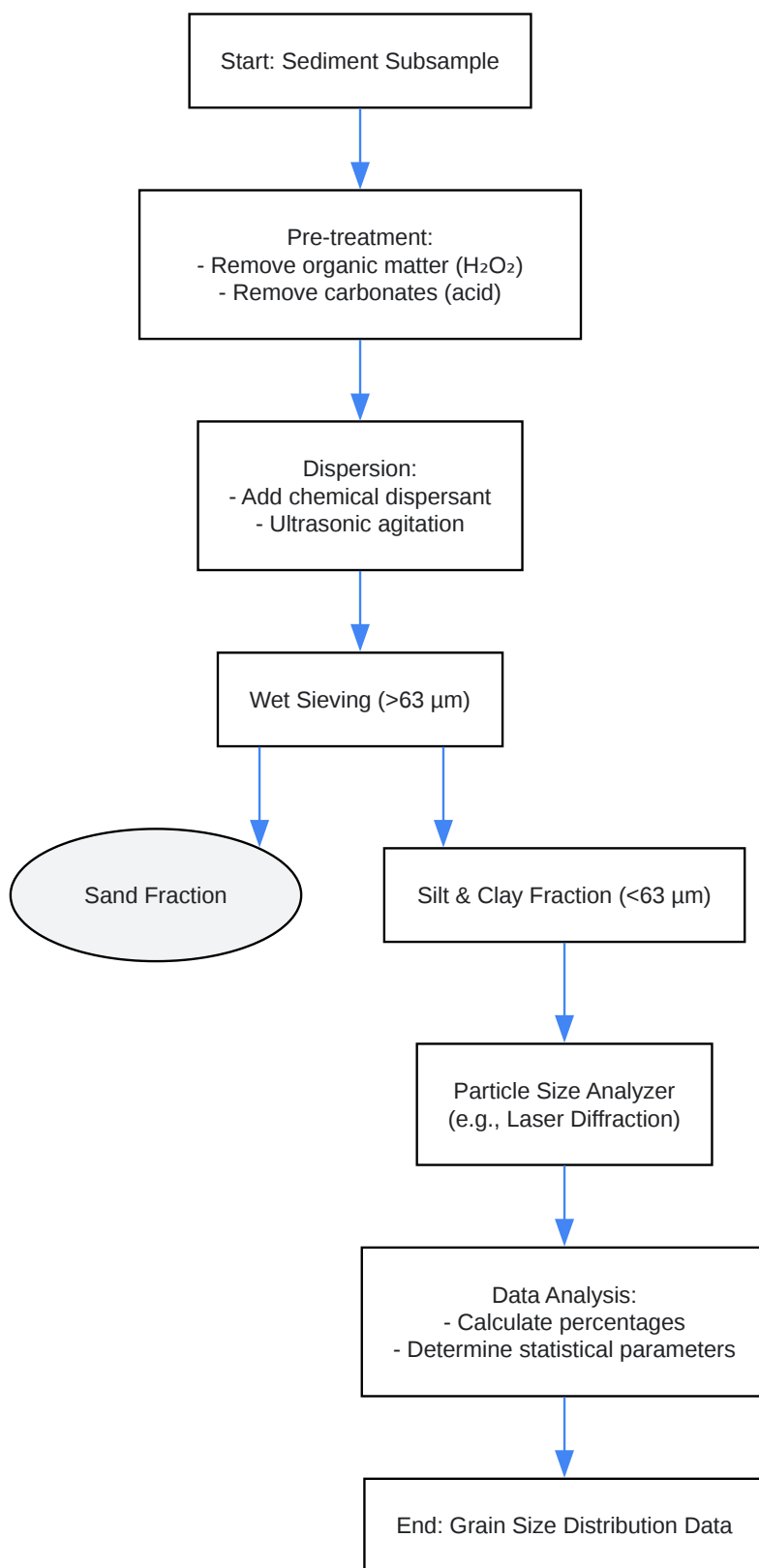
- Sample Preparation:
 - Diatoms: A known weight of sediment is treated with hydrogen peroxide to remove organic matter and hydrochloric acid to remove carbonates. The resulting slurry is repeatedly rinsed with deionized water to remove acids and fine particles. The cleaned diatom frustules are then mounted on a microscope slide.
 - Ostracodes: The sediment is disaggregated in water and wet-sieved through a series of meshes to concentrate the ostracode valves. The valves are then picked from the dried residue under a stereomicroscope.
- Identification and Counting:
 - Microfossils are identified to the species level using a high-power light microscope.
 - A statistically significant number of individuals (e.g., 300-500) are counted for each sample to determine the relative abundance of each species.
- Paleoenvironmental Reconstruction:
 - The ecological preferences of the identified species are used to infer past environmental conditions such as water salinity, depth, temperature, and nutrient levels. For ostracodes, stable isotope analysis ($\delta^{18}\text{O}$ and $\delta^{13}\text{C}$) of their calcite shells can provide further quantitative data on paleotemperature and water chemistry.

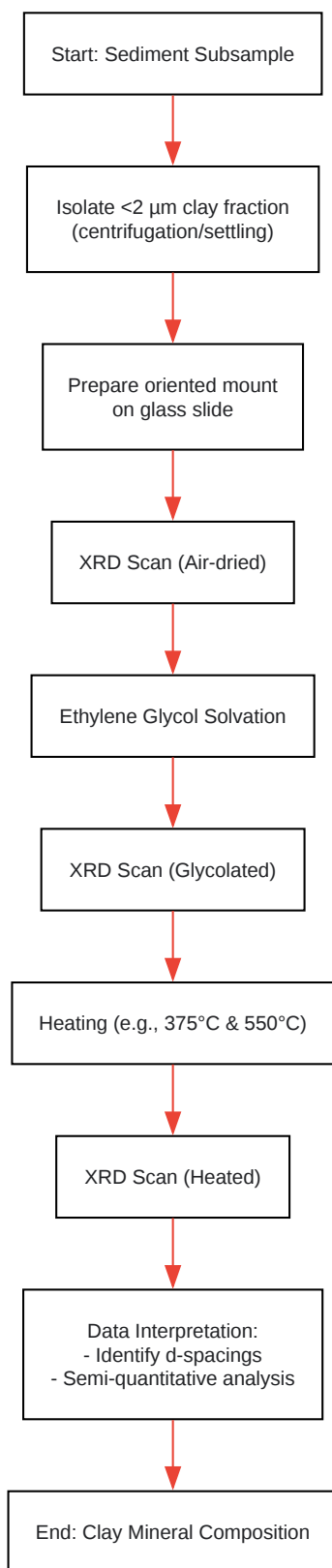
Visualizations



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Caption: General workflow for the comprehensive analysis of **OL-92** sediment samples.





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References

- 1. Core OL-92 from Owens Lake, southeast California [pubs.usgs.gov]
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